

# MSC2530818 solubility and stability in DMSO

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## Compound of Interest

Compound Name: MSC2530818

Cat. No.: B609350

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## Technical Support Center: MSC2530818

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **MSC2530818** in Dimethyl Sulfoxide (DMSO).

## Solubility

Proper dissolution of **MSC2530818** is critical for accurate and reproducible experimental results. This section addresses common questions regarding its solubility in DMSO.

### FAQs

Q1: What is the solubility of **MSC2530818** in DMSO?

A1: The reported solubility of **MSC2530818** in DMSO varies slightly between suppliers. It is crucial to use fresh, anhydrous DMSO as its hygroscopic nature can significantly reduce the solubility of the compound.<sup>[1][2]</sup> One supplier reports a solubility of 110 mg/mL (322.76 mM), while another indicates 68 mg/mL (199.52 mM).<sup>[1][2]</sup> Both sources recommend the use of ultrasonication to aid dissolution.<sup>[1]</sup>

### Quantitative Solubility Data

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
MedchemExpress	110	322.76	Requires ultrasonic treatment; use newly opened DMSO.[1]
Selleck Chemicals	68	199.52	Moisture-absorbing DMSO reduces solubility; use fresh DMSO.[2]

Q2: I am having trouble dissolving **MSC2530818** in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **MSC2530818**, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and readily absorbs moisture from the atmosphere, which can significantly decrease the solubility of **MSC2530818**. [1][2][3] Always use a new, unopened bottle or a properly stored aliquot of anhydrous DMSO.
- Apply sonication: Gentle warming and vortexing can aid dissolution. For optimal results, use an ultrasonic bath.[1]
- Prepare a stock solution at a standard concentration: Instead of trying to achieve the maximum possible concentration, prepare a stock solution at a commonly used concentration, such as 10 mM, which should dissolve more readily.

#### Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **MSC2530818** in DMSO.

- Materials:
  - **MSC2530818** powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- Procedure:
  - Equilibrate the **MSC2530818** vial to room temperature before opening to prevent condensation.
  - Weigh the desired amount of **MSC2530818** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.3408 mg of **MSC2530818** (Molecular Weight: 340.81 g/mol ).
  - Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.
  - Visually inspect the solution to ensure there are no visible particles.
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.<sup>[2]</sup>

## Stability and Storage

Maintaining the integrity of your **MSC2530818** stock solution is essential for the duration of your research. This section provides guidance on proper storage and addresses common stability concerns.

### FAQs

Q1: How should I store my **MSC2530818** stock solution in DMSO?

A1: For long-term stability, it is recommended to store **MSC2530818** stock solutions in DMSO at -80°C for up to two years or at -20°C for up to one year.<sup>[1][2]</sup> To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.<sup>[2][4]</sup>

#### Storage Conditions for **MSC2530818**

Form	Storage Temperature	Duration
Powder	-20°C	3 years <sup>[1][2]</sup>
4°C	2 years <sup>[1]</sup>	
In DMSO	-80°C	2 years <sup>[1]</sup>
-20°C	1 year <sup>[1][2]</sup>	

Q2: My **MSC2530818** solution has been stored at -20°C for several months. Is it still viable?

A2: While stock solutions are generally stable for up to a year at -20°C, it is advisable to re-qualify the solution if it has been stored for an extended period, especially if you observe unexpected experimental results.<sup>[1][2][4]</sup>

#### Troubleshooting Guide: Stability Issues

Issue	Potential Cause	Recommended Action
Precipitate observed after thawing	The compound may have come out of solution during freezing.	Gently warm the solution to 37°C and vortex or sonicate to redissolve the precipitate. Ensure the solution is clear before use.
Reduced compound efficacy in experiments	Degradation due to improper storage or repeated freeze-thaw cycles.	Prepare a fresh stock solution from powder. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. <a href="#">[4]</a>
Inconsistent results between experiments	Variability in the concentration of the stock solution.	Ensure the stock solution is homogenous before each use by vortexing. Use a freshly thawed aliquot for each experiment.

## General Handling

This section covers frequently asked questions about the day-to-day use of **MSC2530818** in a laboratory setting.

### FAQs

Q1: What is the recommended concentration of DMSO in my final cell culture medium?

A1: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept low, typically below 0.5%.[\[4\]](#) It is crucial to include a vehicle control (medium with the same concentration of DMSO) in your experiments to account for any effects of the solvent.[\[5\]](#)

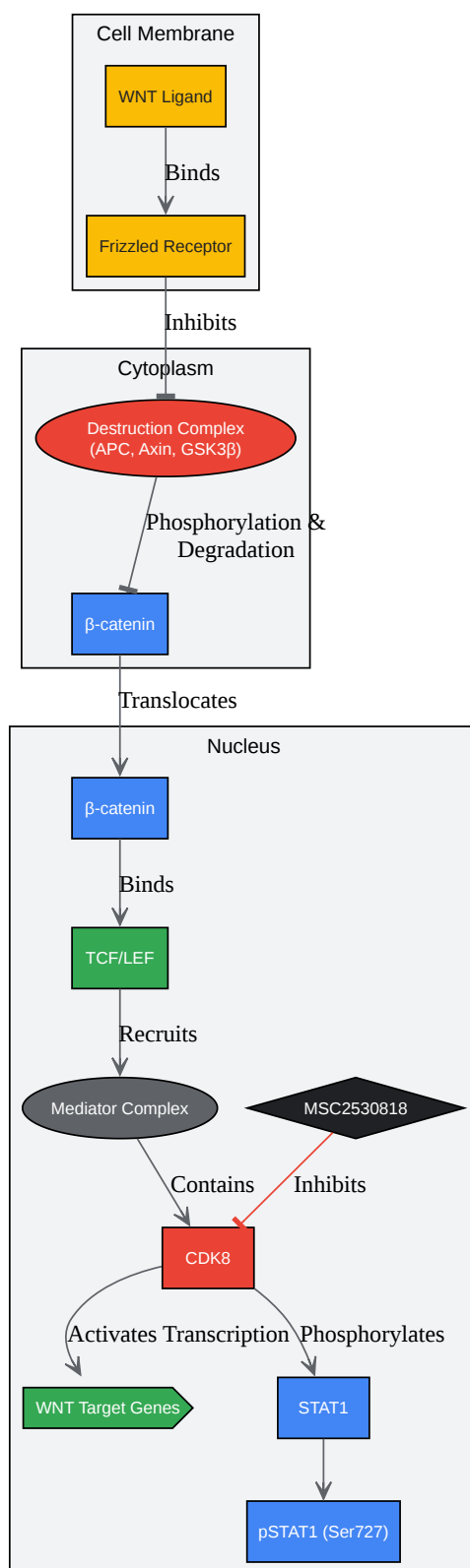
Q2: How should I dilute my **MSC2530818** stock solution for cell-based assays?

A2: To prevent precipitation of the compound, it is recommended to perform serial dilutions. A stepwise dilution process helps to avoid a rapid change in solvent polarity that can cause the

compound to crash out of solution.[4]

## Mechanism of Action: CDK8 Inhibition

**MSC2530818** is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8), with an IC<sub>50</sub> of 2.6 nM.[2][6] It also demonstrates similar binding affinity for CDK19.[2][6] CDK8 is a component of the Mediator complex and plays a crucial role in regulating transcription. Inhibition of CDK8 by **MSC2530818** has been shown to suppress WNT-dependent transcription and inhibit the phosphorylation of STAT1 at serine 727 (pSTAT1-Ser727).[1][2]

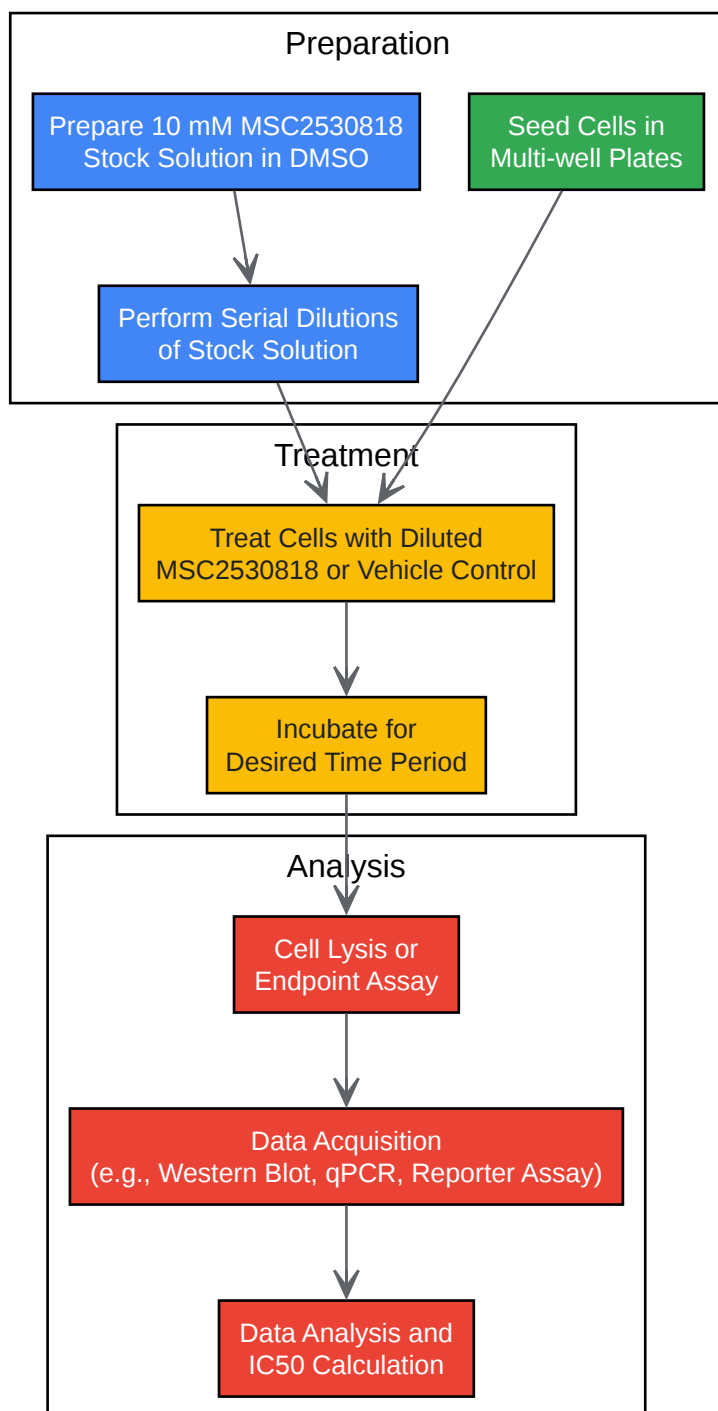


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Caption: CDK8 signaling pathway and the inhibitory action of **MSC2530818**.

## Experimental Workflow: Cell-Based Assay

The following diagram illustrates a general workflow for conducting a cell-based assay using **MSC2530818**.



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Caption: General workflow for a cell-based assay using **MSC2530818**.

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